

CAS number 196205-06-8 characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-methyl-1H-indol-5-amine

CAS No.: 196205-06-8

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An In-depth Technical Guide to the Characterization of 4-Methyl-5-aminoindole (CAS Number: 196205-06-8)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the characterization of 4-Methyl-5-aminoindole (CAS No. 196205-06-8), a heterocyclic aromatic compound of interest in medicinal chemistry and drug development. This document compiles available data on its chemical and physical properties, along with a putative synthesis protocol and analytical methodologies. While specific experimental data for this compound is limited in publicly accessible literature, this guide provides characterization data for a closely related analog, 1-Methyl-5-amino-1H-indole, to serve as a valuable reference point. This guide is intended to support researchers in the synthesis, identification, and utilization of 4-Methyl-5-aminoindole for further research and development.

Introduction

Indole and its derivatives are a critical class of heterocyclic compounds widely found in natural products and synthetic molecules with significant biological activities. The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates. 4-Methyl-5-aminoindole, with its distinct substitution pattern, presents a valuable building block for the synthesis of novel bioactive molecules. The presence of a primary amino group and a methyl group on the indole core offers opportunities for diverse chemical modifications to explore structure-activity relationships (SAR) in drug discovery programs.

Chemical and Physical Properties

4-Methyl-5-aminoindole is a solid at room temperature with a molecular formula of $C_9H_{10}N_2$ and a molecular weight of 146.19 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) The compound is also known by its IUPAC name, **4-methyl-1H-indol-5-amine**.[\[1\]](#)[\[2\]](#)[\[3\]](#) Purity levels from commercial suppliers are typically reported to be in the range of 95-97%.[\[4\]](#)

Table 1: Physicochemical Properties of 4-Methyl-5-aminoindole

Property	Value	Reference(s)
CAS Number	196205-06-8	[1] [2] [3]
Molecular Formula	$C_9H_{10}N_2$	[1] [2] [3]
Molecular Weight	146.19 g/mol	[1] [2] [3]
IUPAC Name	4-methyl-1H-indol-5-amine	[1] [2] [3]
Appearance	Light brown to brown solid	[5]
Boiling Point (Predicted)	352.6 ± 22.0 °C	[5]
Density (Predicted)	1.213 ± 0.06 g/cm ³	[5]
pKa (Predicted)	17.75 ± 0.30	[5]
Storage Conditions	Keep in dark place, Inert atmosphere, Room temperature	[5]

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of 4-Methyl-5-aminoindole is not readily available in the reviewed literature, a general and plausible route can be extrapolated from the synthesis of structurally similar aminoindoles. A common and effective method for preparing substituted indoles is the reductive cyclization of a corresponding ortho-nitro precursor.

Putative Experimental Protocol: Reductive Cyclization

This protocol is a generalized procedure based on common methods for synthesizing substituted indoles and should be optimized for the specific synthesis of 4-Methyl-5-aminoindole.

3.1.1. Synthesis of a Precursor: A suitable starting material would be a substituted o-nitrotoluene derivative, such as 1-methyl-2,4-dinitro-5-methylbenzene. The synthesis of such precursors can be achieved through standard nitration reactions on commercially available starting materials.

3.1.2. Reductive Cyclization:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the nitro-precursor (1.0 eq) in a suitable solvent such as acetic acid or ethanol.
- **Addition of Reducing Agent:** Add a reducing agent. For example, add iron powder (Fe, ~5.0 eq) in portions, followed by a catalytic amount of hydrochloric acid (HCl). Alternatively, tin(II) chloride (SnCl₂, ~4.0 eq) in ethanol can be used.
- **Reaction:** Heat the mixture to reflux (typically 80-100°C) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction may take several hours.
- **Workup:** After the reaction is complete, cool the mixture to room temperature and filter it through a pad of celite to remove metal salts.

- Extraction: Neutralize the filtrate with a base (e.g., saturated sodium bicarbonate solution) and extract the product with an organic solvent like ethyl acetate or dichloromethane.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield 4-Methyl-5-aminoindole.[1]



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Figure 1: Generalized workflow for the putative synthesis of 4-Methyl-5-aminoindole.

Analytical Characterization

Detailed analytical data for 4-Methyl-5-aminoindole is not extensively published. However, standard analytical techniques for the characterization of organic molecules, such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC), would be employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental technique for the structural elucidation of organic compounds. For 4-Methyl-5-aminoindole, both ^1H and ^{13}C NMR spectra would be essential for confirming its structure.

As a proxy, the NMR data for the structurally related compound 1-Methyl-5-amino-1H-indole is presented in Table 2.[6] This data can serve as a useful guide for interpreting the spectra of 4-Methyl-5-aminoindole.

Table 2: NMR Data for 1-Methyl-5-amino-1H-indole[6]

Nucleus	Chemical Shift (δ , ppm)	Solvent
^1H NMR	7.09 (dd, $J=9.2, 5.8$ Hz, 2H), 6.68 (s, 1H), 6.54 (d, $J=4.5$ Hz, 1H), 6.10 (d, $J=2.9$ Hz, 1H), 4.45 (bs, 2H), 3.66 (s, 3H)	$[\text{D}_6]\text{DMSO}$
^{13}C NMR	211.30, 141.55, 130.56, 129.22, 111.82, 109.77, 103.59, 98.77, 32.65	$[\text{D}_6]\text{DMSO}$

Experimental Protocol for NMR Analysis:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified 4-Methyl-5-aminoindole in a suitable deuterated solvent (e.g., DMSO-d_6 , CDCl_3) in an NMR tube.
- **Data Acquisition:** Acquire ^1H and ^{13}C NMR spectra on a spectrometer (e.g., 400 or 500 MHz). Standard pulse programs should be used.
- **Data Processing:** Process the raw data (Fourier transformation, phase correction, baseline correction) and integrate the signals in the ^1H NMR spectrum.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the molecular formula $\text{C}_9\text{H}_{10}\text{N}_2$.

Experimental Protocol for MS Analysis:

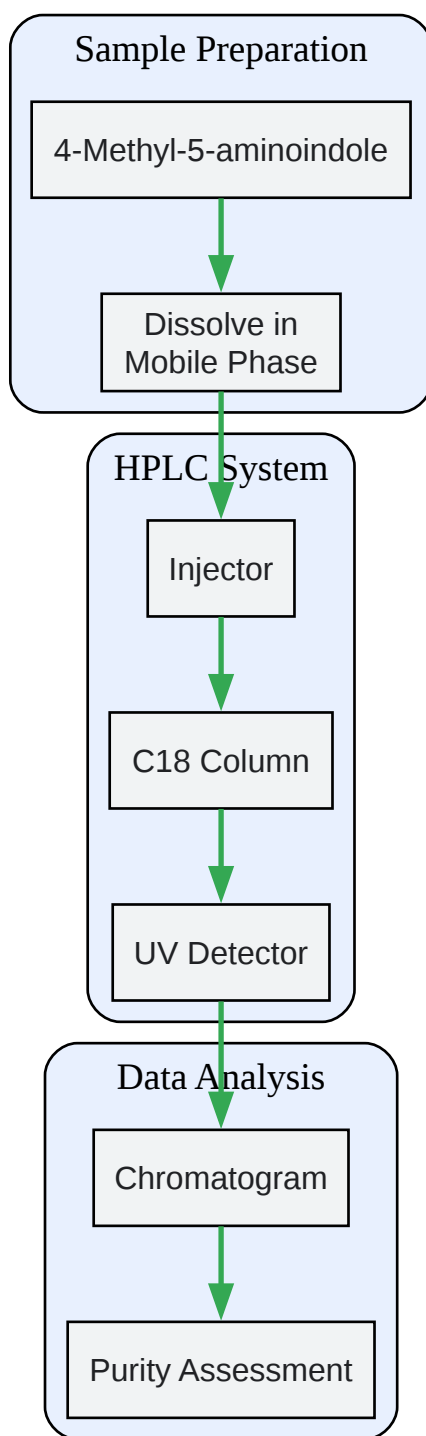
- **Sample Preparation:** Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol, acetonitrile).
- **Data Acquisition:** Introduce the sample into the mass spectrometer using an appropriate ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Analysis:** Determine the mass-to-charge ratio (m/z) of the molecular ion peak $[\text{M}+\text{H}]^+$.

High-Performance Liquid Chromatography (HPLC)

HPLC is a crucial technique for assessing the purity of a compound and for quantitative analysis. A reversed-phase HPLC method would be suitable for 4-Methyl-5-aminoindole.

Putative HPLC Method:

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% formic acid or trifluoroacetic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a suitable wavelength (e.g., 254 nm or 280 nm).
- Injection Volume: 10 μ L.



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Figure 2: General experimental workflow for HPLC analysis.

Biological Activity and Signaling Pathways

Currently, there is no specific information in the scientific literature detailing the biological activity or the signaling pathways associated with 4-Methyl-5-aminoindole. However, the aminoindole scaffold is known to be a key pharmacophore in a variety of biologically active compounds. Derivatives of aminoindoles have shown a broad range of activities, including but not limited to, kinase inhibition, antimicrobial effects, and central nervous system activity.

Further research is required to elucidate the specific biological targets and mechanisms of action for 4-Methyl-5-aminoindole. High-throughput screening against various biological targets would be the first step in identifying its potential therapeutic applications.



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Figure 3: Logical relationship in the drug discovery process for 4-Methyl-5-aminoindole.

Conclusion

4-Methyl-5-aminoindole (CAS 196205-06-8) is a valuable chemical entity with potential applications in drug discovery and medicinal chemistry. This technical guide has summarized the available physicochemical properties and provided putative protocols for its synthesis and analytical characterization. While specific experimental data for this compound remains scarce, the information provided for closely related analogs offers a solid foundation for researchers. Further investigation into its synthesis, comprehensive characterization, and biological evaluation is warranted to fully explore the potential of this and related aminoindole derivatives.

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- To cite this document: BenchChem. [CAS number 196205-06-8 characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b169860/docs#cas-number-196205-06-8-characterization\]](https://www.benchchem.com/product/b169860/docs#cas-number-196205-06-8-characterization)

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